

# Safe Disposal of 1,4,7-Triazacyclononane Trihydrochloride: A Procedural Guide

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## Compound of Interest

**Compound Name:** 1,4,7-Triazacyclononane trihydrochloride

**Cat. No.:** B1333404

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste are paramount to ensuring a safe working environment and regulatory compliance. This guide provides detailed procedures for the safe disposal of **1,4,7-Triazacyclononane trihydrochloride**, a compound that requires careful management due to its hazardous properties.

## Hazard Identification and Safety Precautions

**1,4,7-Triazacyclononane trihydrochloride** is classified as a substance that causes severe skin burns and eye damage.<sup>[1][2][3][4][5]</sup> Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

**Personal Protective Equipment (PPE):** Before handling the compound, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves.
- Protective Clothing: A lab coat or other protective garments.
- Eye/Face Protection: Safety glasses with side shields or a face shield.<sup>[1][6]</sup>

Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust or fumes.<sup>[1][5]</sup>

## Step-by-Step Disposal Procedure

The disposal of **1,4,7-Triazacyclononane trihydrochloride** must be conducted in accordance with all federal, state, and local regulations.[1][4][5][7] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[1][5]

- Waste Collection:
  - Collect waste **1,4,7-Triazacyclononane trihydrochloride**, including any contaminated materials (e.g., paper towels, gloves), in a designated and properly labeled hazardous waste container.[1][8]
  - The container must be tightly closed and stored in a cool, dry, and well-ventilated area, away from incompatible substances.[1][8][9]
- Waste Classification:
  - Consult US EPA guidelines (40 CFR 261.3) and relevant state and local regulations to determine the appropriate hazardous waste classification.[1]
- Disposal Method:
  - The primary recommended method for disposal is through an approved waste disposal plant.[1]
  - Incineration in a chemical incinerator equipped with an afterburner and scrubber system may be a suitable option.[4]
  - Do not dispose of the chemical down the drain or into the environment.[1][5][8]
- Container Disposal:
  - Empty containers should not be reused.[1] They should be disposed of as unused product in the same manner as the chemical waste.[1]

## Spill and Accidental Release Measures

In the event of a spill:

- Evacuate: Keep unprotected personnel away from the spill area.[8]
- Ventilate: Ensure adequate ventilation.[1]
- Contain: Prevent further leakage or spillage if it is safe to do so.[1][8]
- Clean-up:
  - For solid spills, carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container.[1]
  - Avoid generating dust.[1][8]
  - For solutions, absorb the spill with an inert material (e.g., sand, earth) and place it in a disposal container.[1][4][7]
- Consult Regulations: Refer to local regulations for proper disposal of the collected spill material.[1]

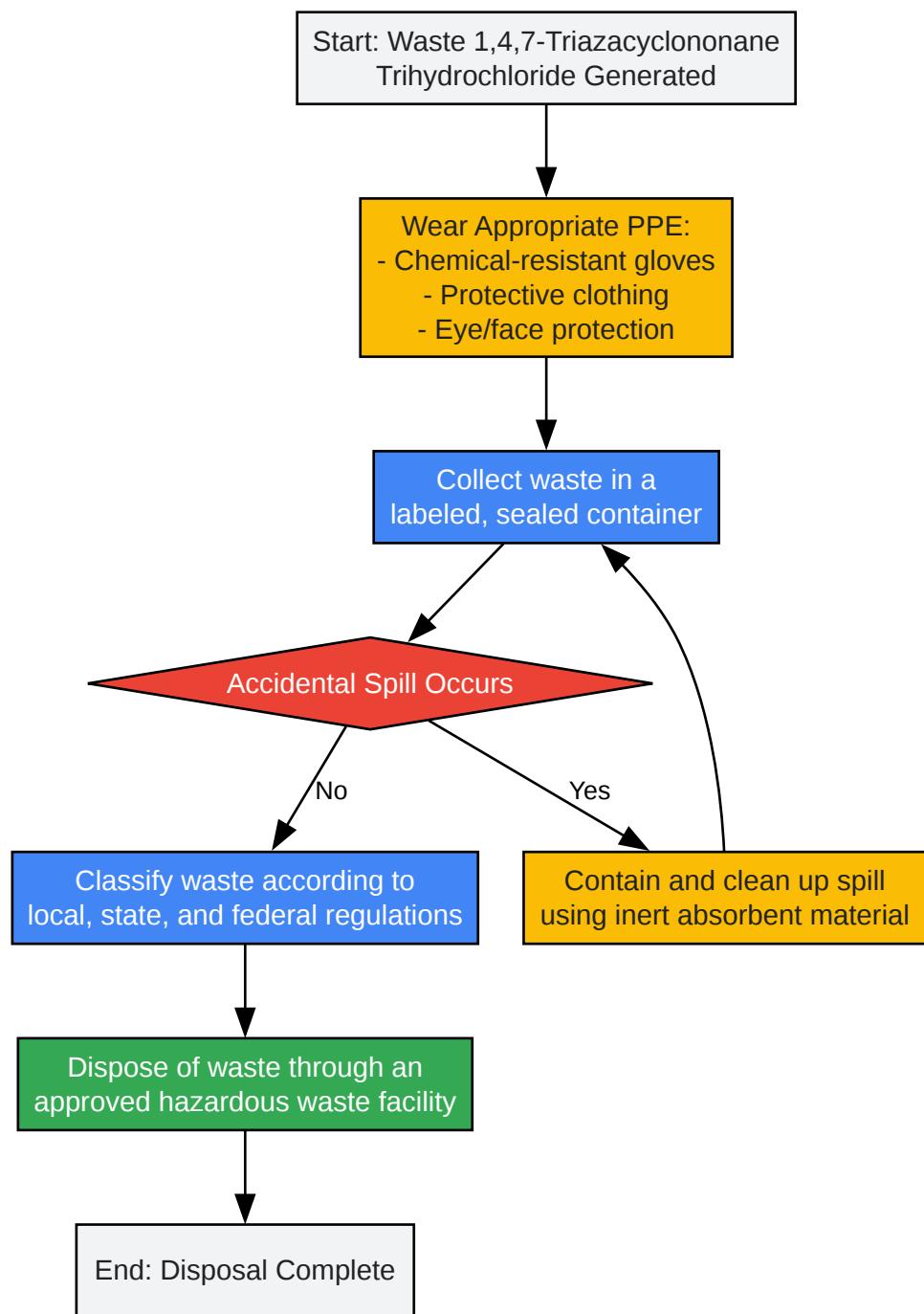
## Summary of Key Data

The following table summarizes the pertinent hazard and physical property data for **1,4,7-Triazacyclononane trihydrochloride**.

Property	Value	Reference
GHS Hazard Statements	H314: Causes severe skin burns and eye damage	[1][3][4]
GHS Signal Word	Danger	[1][2][4]
Melting Point	274-284°C	[1]
Solubility in Water	50 mg/ml	[1]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1,4,7-Triazacyclononane trihydrochloride**.



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